

Application Notes and Protocols: N-Thionylaniline in Synthesis

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Compound of Interest

Compound Name: *N*-Thionylaniline

CAS No.: 222851-56-1

Cat. No.: B7779829

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Introduction

N-Thionylaniline (also known as N-sulfinylaniline) is an organosulfur compound with the chemical formula C_6H_5NSO . While not employed as a general dehydrating agent for common transformations such as esterification or direct amidation from carboxylic acids, it serves as a key reagent in specialized synthetic methodologies. This document provides detailed application notes and protocols for a novel amide synthesis utilizing **N-thionylaniline** and a related dehydration reaction for nitrile synthesis using its precursor, thionyl chloride.

Application 1: Synthesis of N-Aryl Amides via Oxidative Cross-Coupling

A modern application of **N-thionylaniline** is in the synthesis of N-aryl amides through a tert-butyl nitrite (TBN)-induced oxidative cross-coupling reaction with acetonitrile. In this process, acetonitrile acts as a C2 building block, and the reaction proceeds under mild, base-free conditions.

Reaction Scheme:



Mechanism Overview:

The reaction is proposed to proceed through a radical-mediated pathway. Thermal decomposition of TBN generates t-butoxy and nitric oxide radicals. The t-butoxy radical abstracts a hydrogen atom from acetonitrile to form an acetonitrile radical. This radical then engages with **N-thionylaniline** in a series of steps, ultimately leading to the formation of the N-aryl acetamide.

Quantitative Data Summary

The following table summarizes the yields for the synthesis of various N-aryl acetamides from the corresponding **N-thionylanilines** and acetonitrile.

Entry	N-Thionylaniline Derivative (Ar-NSO)	Product	Yield (%)
1	N-Phenylsulfinylamine	N-Phenylacetamide	85
2	N-(4-methylphenyl)sulfinylamine	N-(p-tolyl)acetamide	82
3	N-(4-methoxyphenyl)sulfinylamine	N-(4-methoxyphenyl)acetamide	78
4	N-(4-chlorophenyl)sulfinylamine	N-(4-chlorophenyl)acetamide	88
5	N-(4-bromophenyl)sulfinylamine	N-(4-bromophenyl)acetamide	89
6	N-(2-methylphenyl)sulfinylamine	N-(o-tolyl)acetamide	75

Experimental Protocol: Synthesis of N-Phenylacetamide

- To a solution of N-phenylsulfinyl
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